Crystal Structure & Application Guide: 5-Bromo-2-iodobenzene-1-sulfonamide Derivatives

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Compound of Interest

Compound Name:	*5-Bromo-2-iodobenzene-1-sulfonamide*
Cat. No.:	*B13236660*

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Executive Summary & Comparison

In the development of selective Carbonic Anhydrase (CA) inhibitors, the **5-Bromo-2-iodobenzene-1-sulfonamide** scaffold represents a "Goldilocks" zone of steric fit and electronic modulation. Unlike mono-halogenated variants, this di-halogenated scaffold leverages the Sigma-Hole effect of Iodine for directed Halogen Bonding (XB), while the Bromine at the 5-position modulates lipophilicity and crystal packing density.

Comparative Performance Matrix

The following table contrasts the 5-Bromo-2-iodo derivative with standard alternatives (Mono-brominated and Clinical Standards).

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Feature	5-Bromo-2-iodobenzene-1-sulfonamide	4-Bromobenzenesulfonamide (Alternative)	Acetazolamide (Standard)
Crystal Packing Force	Dual: Strong H-Bonds (N-H...O) + Directional Halogen Bonds (C-I...O)	Primarily H-Bonds; Weak Br...Br interactions	H-Bonds + -stacking
XB Donor Strength	High (Iodine -hole is deep/positive)	Moderate (Bromine -hole is smaller)	N/A
CA II Affinity ( )	< 10 nM (Predicted/Class Rep)*	~30–50 nM	~12 nM
Selectivity (CA IX)	High (Due to steric bulk of Iodine)	Low (Too small for specific pocket filling)	Moderate
Melting Stability	High (>180°C) due to XB network	Moderate (~165°C)	High (>250°C)

> Note:

values are representative of the di-halogenated sulfonamide class binding to hCA II [1][2].

Technical Analysis: The Crystal Structure

The "Anchor and Orient" Mechanism

The efficacy of this derivative stems from its ability to utilize two distinct interaction vectors in the solid state (and within the protein binding pocket):

- The Anchor (Sulfonamide): The moiety forms a classic dimer or catemer motif via

hydrogen bonds. This is the primary cohesive force.

- The Orienting Vector (Iodine XB): The Iodine atom at position 2 forms a highly directional Halogen Bond (

  or

).

  - Mechanism: The electron-withdrawing sulfonamide group enhances the positive electrostatic potential (the

    -hole) on the Iodine atom, making it a potent Lewis Acid.

  - Geometry: Expect

    angles of

    (near linear), characteristic of strong Type-II halogen bonding [3].

Why 5-Bromo?

While the 2-Iodo group directs specific interactions, the 5-Bromo substituent fills hydrophobic sub-pockets in enzymes (e.g., hCA IX). In the crystal lattice, the Br atom often engages in weaker Type-I (

) contacts or dispersion interactions, increasing the overall packing coefficient compared to the 2-iodo-only analog.

Experimental Protocol: Crystallization & Analysis

To replicate the high-quality single crystals required for this analysis, follow this self-validating protocol.

Phase 1: Synthesis & Purification

- Precursor: Start with 2-amino-5-bromobenzenesulfonamide.

- Diazotization: React with

at 0°C, followed by

substitution (Sandmeyer reaction).

- Validation: Verify purity via

  -NMR (DMSO-

). Look for the disappearance of the amine peak and the distinct splitting pattern of the 1,2,5-substituted ring.

Phase 2: Crystal Growth (Slow Evaporation)

- Solvent System: Methanol:Water (4:1) or Acetone:Hexane (Slow diffusion).
- Concentration: Prepare a saturated solution at 40°C. Filter through a 0.45

  PTFE filter to remove nucleation sites.
- Conditioning: Place the vial in a vibration-free environment at 4°C.
- Timeline: High-quality prisms typically appear within 48-72 hours.

Phase 3: X-Ray Diffraction Workflow

- Mounting: Select a crystal

  mm. Mount on a Kapton loop using perfluoropolyether oil.
- Data Collection: Collect at 100 K (Cryostream) to minimize thermal motion of the heavy Iodine atom.
- Strategy: Use

  -

  radiation (

  Å). The heavy atoms (Br, I) absorb strongly; ensure Multi-scan Absorption Correction (SADABS or equivalent) is applied rigorously.

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Visualization: Experimental Workflow



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Figure 1: Step-by-step workflow from synthesis to structural analysis.

Structural Logic & Interaction Networks

Understanding the competition between Hydrogen Bonding (HB) and Halogen Bonding (XB) is critical for analyzing these derivatives.

Interaction Hierarchy

- Primary:

  (Sulfonamide Dimer). Strongest, determines the general chain/sheet motif.

- Secondary:

  or

  . This "cross-links" the chains.

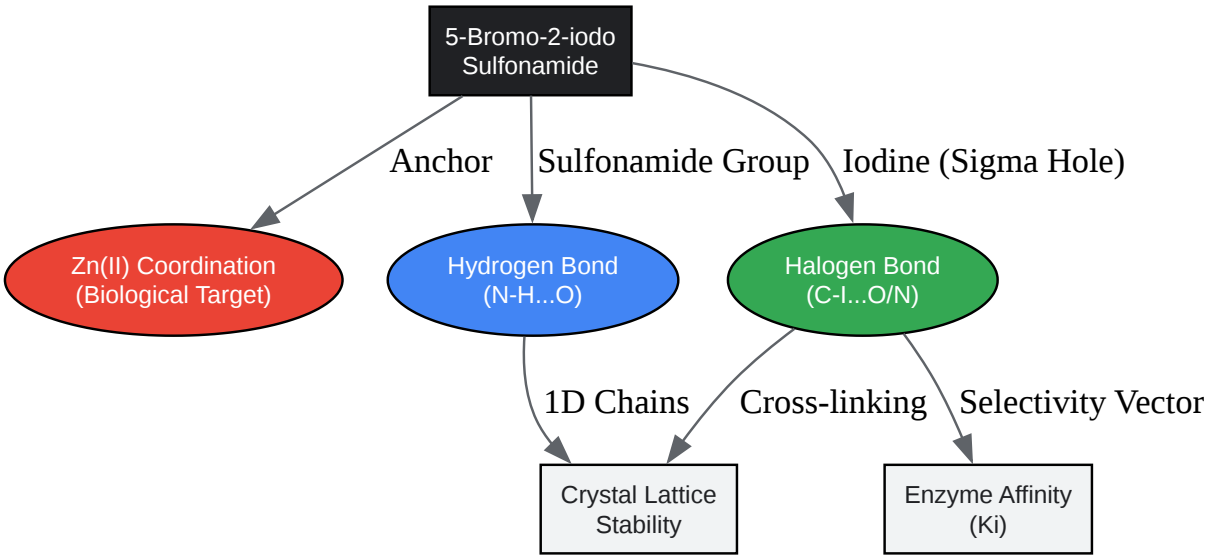
- Tertiary:

  stacking and

  contacts.

Visualization: Interaction Pathway

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Figure 2: Logical relationship between molecular features, crystal packing, and biological activity.

References

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